

Comparative Analysis of 1-Tetradecanol-d2: A Guide for Researchers

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Compound of Interest

Compound Name: 1-Tetradecanol-d2

CAS No.: 169398-02-1

Cat. No.: B575270

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This guide provides a comparative analysis of **1-Tetradecanol-d2**, a deuterated form of myristyl alcohol, against its non-deuterated counterpart and other long-chain fatty alcohols. The following sections detail the purity assessment, comparative data, and the experimental methodologies crucial for researchers, scientists, and professionals in drug development.

Purity and Isotopic Abundance: A Comparative Overview

The critical quality attributes for **1-Tetradecanol-d2** are its chemical purity and isotopic enrichment. While a specific Certificate of Analysis for **1-Tetradecanol-d2** is not publicly available, this guide compiles representative data based on commercially available deuterated standards and non-deuterated 1-Tetradecanol. The following table summarizes the key purity specifications for **1-Tetradecanol-d2** and its common alternatives.

Parameter	1-Tetradecanol-d2 (Typical)	1-Tetradecanol (High Purity)	1-Dodecanol (Alternative)	1-Hexadecanol (Alternative)
Chemical Purity	>98% (by GC)	>99% (by GC)[1]	≥98% (by GC)[2]	≥99%
Isotopic Purity	≥98 atom % D	Not Applicable	Not Applicable	Not Applicable
Molecular Formula	C ₁₄ H ₂₈ D ₂ O[3]	C ₁₄ H ₃₀ O[4][5]	C ₁₂ H ₂₆ O[2]	C ₁₆ H ₃₄ O[6]
Molecular Weight	216.40 g/mol [3]	214.39 g/mol [4][5]	186.34 g/mol [7]	242.44 g/mol
CAS Number	169398-02-1[3]	112-72-1[4][5]	112-53-8[2]	36653-82-4

Experimental Protocols for Purity Assessment

Accurate determination of chemical and isotopic purity is paramount for the reliable application of **1-Tetradecanol-d2** in research. The following are standard methodologies employed for this purpose.

Chemical Purity Determination by Gas Chromatography (GC)

Objective: To determine the percentage of 1-Tetradecanol (deuterated or non-deuterated) relative to other volatile impurities.

Instrumentation:

- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID).
- Capillary Column: Typically a non-polar column (e.g., DB-1 or equivalent).

Procedure:

- Sample Preparation: A dilute solution of the sample is prepared in a high-purity solvent such as hexane or ethyl acetate.

- **Injection:** A small volume (typically 1 μL) of the sample solution is injected into the GC inlet.
- **Separation:** The components of the sample are separated based on their boiling points and interaction with the stationary phase as they pass through the column.
- **Detection:** The FID detects the organic compounds as they elute from the column.
- **Quantification:** The peak area of 1-Tetradecanol is compared to the total area of all peaks to calculate the percentage purity.

Isotopic Purity Assessment by Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the degree of deuterium incorporation in **1-Tetradecanol-d₂**.

1. Mass Spectrometry (MS):

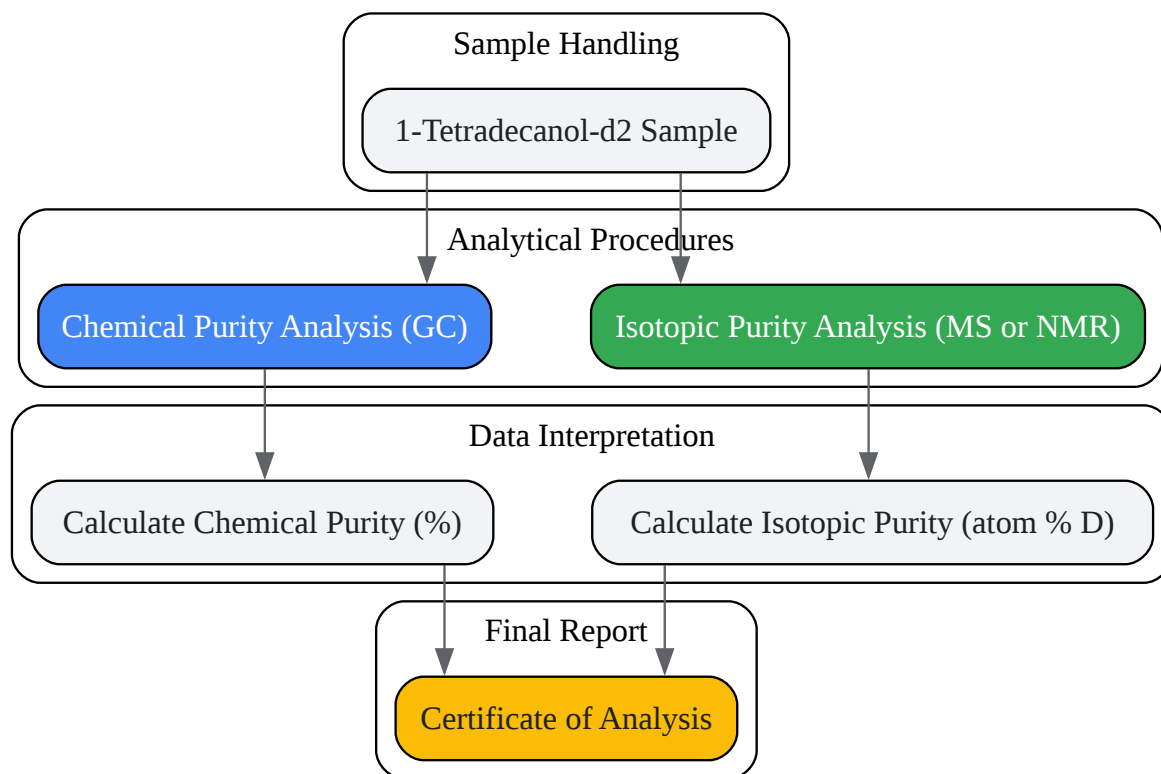
- **Instrumentation:** A high-resolution mass spectrometer (e.g., ESI-HRMS).
- **Procedure:** The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured. The relative abundance of the deuterated ($M+2$) and non-deuterated (M) molecular ions is used to calculate the isotopic purity.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Instrumentation:** A high-field NMR spectrometer.
- **Procedure:** ^1H NMR spectroscopy is used to observe the reduction in signal intensity at the position of deuteration compared to a non-deuterated standard. The integration of the remaining proton signals relative to other protons in the molecule allows for the calculation of the deuterium incorporation.

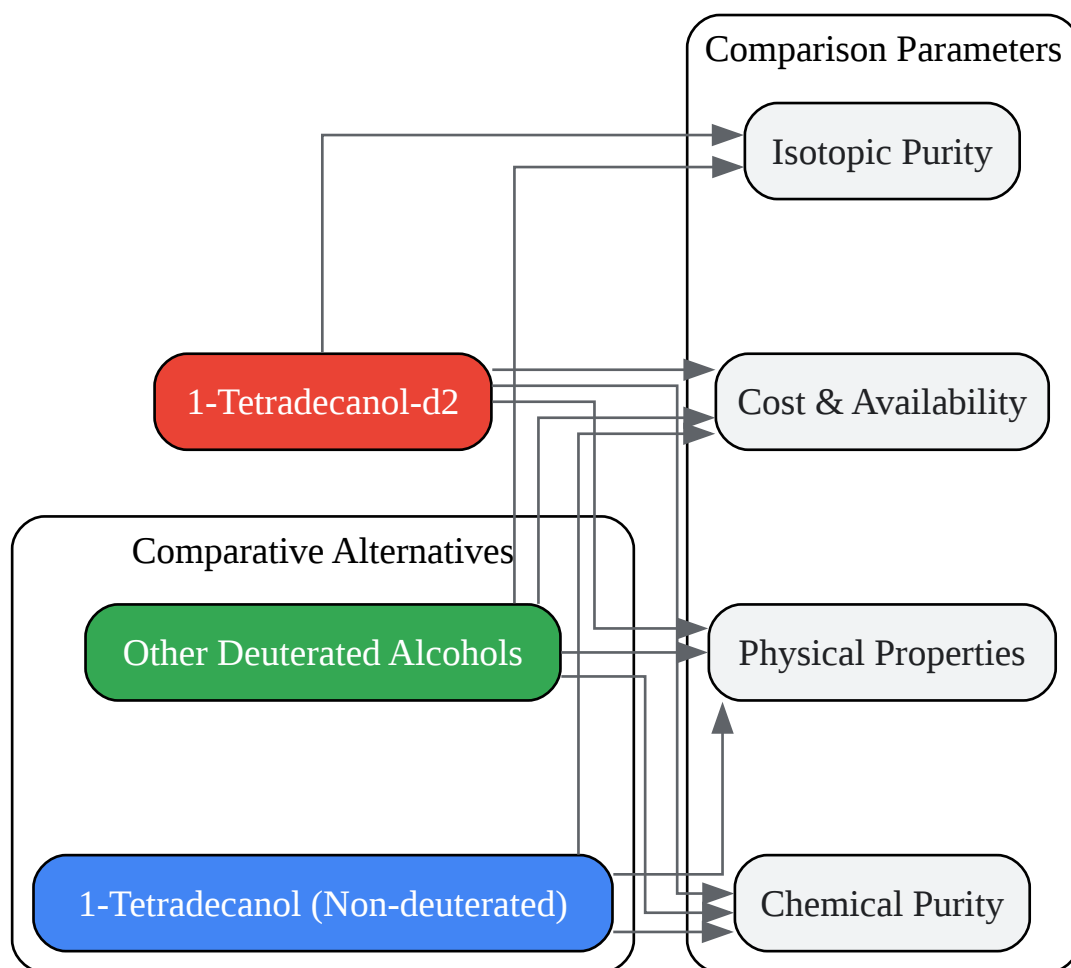
Visualization of Analytical Workflows

The following diagrams illustrate the logical flow of the purity assessment process and a comparative analysis framework.



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Caption: Workflow for the purity assessment of **1-Tetradecanol-d2**.



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Caption: Framework for the comparative analysis of **1-Tetradecanol-d2**.

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- To cite this document: BenchChem. [Comparative Analysis of 1-Tetradecanol-d2: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b575270/docs#comparative-analysis-of-1-tetradecanol-d2-a-guide-for-researchers\]](https://www.benchchem.com/product/b575270/docs#comparative-analysis-of-1-tetradecanol-d2-a-guide-for-researchers)

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